

# Identified Compound and Structural Data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** C28H20Cl2N4O3

Cat. No.: S13115936

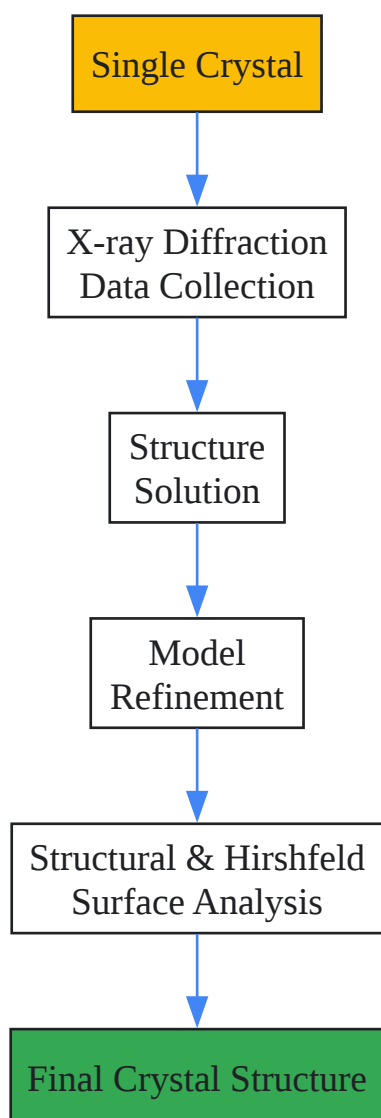
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The compound **ethyl (3E)-5-(4-chlorophenyl)-3-[(4-chlorophenyl)formamido]imino}-7-methyl-2H,3H,5H-[1,3]thiazolo[3,2-a]pyrimidine-6-carboxylate** has the molecular formula **C28H20Cl2N4O3** [1].

Key crystallographic information from the single-crystal X-ray diffraction study is summarized in the table below [1].

Crystallographic Parameter	Value / Description
Crystal System	Monoclinic
Space Group	P21/c
Unit Cell Dimensions	Not fully specified in abstract
Hirshfeld Surface Analysis	H...H (30.9%), Cl...H/H...Cl (20.7%), C...H/H...C (16.8%), O...H/H...O (11.4%)

The workflow for determining this crystal structure is outlined below.



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## How to Proceed in Finding a Synthesis Protocol

Given that a direct protocol is not available, here are practical steps you can take to locate the necessary information:

- **Retrieve the Full Paper:** The details of the synthesis might be described in the experimental section of the full publication. You can access it using the DOI: [10.1107/s205698902200603x](https://doi.org/10.1107/s205698902200603x) [1].
- **Refine Your Search:** Use the full chemical name of the compound as a search query. Exploring specialized databases like **SciFinder**, **Reaxys**, or **PubMed Central** may yield more targeted results than a general internet search.

- **Consult Related Literature:** The synthesis likely involves constructing the thiazolopyrimidine core. Search results indicate that multi-component reactions catalyzed by nanomaterials (e.g., barium silicate nanoparticles [2]) or reactions using Vilsmeier reagent [3] are modern, efficient methods for forming similar complex heterocycles. These could provide valuable analogies for developing your own protocol.

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## References

1. (Open Access) Crystal structure and Hirshfeld surface analysis of ethyl... [scispace.com]
2. Barium silicate nanoparticles, an efficient catalyst for one-pot green... [pubs.rsc.org]
3. Synthesis of Indole-Oxadiazole coupled isoxazole hybrids ... [academia.edu]

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